

# A Technical Guide to the Physicochemical Properties of Prenyl Acetate

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## Compound of Interest

Compound Name: Prenyl acetate

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**Abstract:** This document provides a comprehensive technical overview of the physicochemical properties of **Prenyl acetate** (CAS No. 1191-16-8). It includes a detailed summary of its key properties presented in a structured format, methodologies for experimental determination, and a visualization of its chemical synthesis pathway. This guide is intended to serve as a foundational resource for professionals in research and development.

## Core Physicochemical Properties

**Prenyl acetate**, also known as 3-methyl-2-butenyl acetate, is an organic ester recognized for its characteristic fruity aroma, reminiscent of banana and pear.<sup>[1][2][3]</sup> It presents as a colorless liquid at room temperature.<sup>[1][2][4]</sup> The following table summarizes its key physicochemical parameters.

Property	Value	References
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub>	[1][5][6]
Molecular Weight	128.17 g/mol	[1][4][5][7]
Density	0.917 g/mL at 25 °C	[2][8][9]
0.915 - 0.923 g/mL at 20 °C	[5]	
Boiling Point	151-152 °C at 752 mmHg	[2][3][5][7]
148-149 °C at 760 mmHg	[5][10]	
142-144 °C	[1]	
Melting Point	-62.7 °C (estimate)	[2][3][8][11]
Refractive Index	1.427 - 1.431 at 20 °C	[5][10]
1.43 (lit., n <sub>20</sub> /D)	[2][8]	
Solubility	Water: Insoluble	[2][5][9][12]
Water: 1289 mg/L at 25 °C (est)	[5]	
Water: 4.3 g/L at 20 °C	[2][13]	
Alcohol: Soluble	[3][5][12]	
Vapor Pressure	3.99 mmHg at 25 °C	[2][11]
2.28 mmHg at 23 °C	[4][6]	
Flash Point	49 °C (121 °F)	[2][3][4][5][8]
Log P (o/w)	1.65 - 1.7	[4][5][6][10]

## Experimental Protocols for Property Determination

The accurate determination of physicochemical properties is critical for the application and handling of chemical compounds. The following sections outline standard methodologies for measuring density, solubility, and refractive index.

The density of a liquid can be determined accurately through a straightforward volumetric measurement method.<sup>[14][15]</sup>

Apparatus:

- Analytical balance
- Graduated cylinder or pycnometer (density bottle) for higher precision
- Thermometer

Procedure:

- Mass of Empty Container: Carefully measure and record the mass of a clean, dry graduated cylinder or pycnometer on an analytical balance.<sup>[14][16]</sup>
- Volume of Liquid: Add a precise volume of **Prenyl acetate** to the container. When using a graduated cylinder, read the volume from the bottom of the meniscus at eye level to prevent parallax error.<sup>[14][17]</sup>
- Mass of Filled Container: Weigh the container with the liquid and record the combined mass.<sup>[16]</sup>
- Temperature: Measure and record the temperature of the liquid, as density is temperature-dependent.<sup>[15]</sup>
- Calculation: The density ( $\rho$ ) is calculated by subtracting the mass of the empty container from the mass of the filled container to find the mass of the liquid ( $m$ ), and then dividing this by the measured volume ( $V$ ).
  - Formula:  $\rho = m / V$ <sup>[14]</sup>
- Replication: For improved accuracy, the measurement should be repeated multiple times, and the average value should be reported.<sup>[14][16]</sup>

The equilibrium solubility of a compound in a specific solvent is typically determined using the shake-flask method, which is considered a gold standard for its reliability.<sup>[18][19]</sup>

## Apparatus:

- Shake-flask or orbital shaker with temperature control
- Analytical balance
- Centrifuge
- Syringe filters (chemically inert, e.g., PTFE)
- High-Performance Liquid Chromatography (HPLC) system or other suitable quantitative analytical instrument

## Procedure:

- Preparation: Add an excess amount of **Prenyl acetate** (solute) to a known volume of the solvent (e.g., water, ethanol) in a flask. The presence of undissolved solid is necessary to ensure saturation is reached.[\[18\]](#)[\[19\]](#)
- Equilibration: Seal the flask and place it in a shaker at a constant, controlled temperature. The mixture is agitated for a sufficient period (typically 24-48 hours) to ensure equilibrium between the dissolved and undissolved solute is achieved.[\[19\]](#)
- Phase Separation: After equilibration, the undissolved solid must be separated from the saturated solution. This is typically done by allowing the solution to settle, followed by centrifugation to pellet the remaining solid.[\[18\]](#)
- Filtration: Carefully draw the supernatant (the clear, saturated solution) and filter it using a syringe filter to remove any remaining microscopic particles. The filter material must be inert and not absorb the solute.[\[18\]](#)
- Quantification: The concentration of **Prenyl acetate** in the clear filtrate is then determined using a calibrated analytical method, such as HPLC. A calibration curve is created using standard solutions of known concentrations to ensure accurate measurement.[\[18\]](#)
- Reporting: The solubility is reported in units of mass per volume (e.g., mg/mL or g/L) or molarity (mol/L) at the specified temperature.[\[18\]](#)

The refractive index, a measure of how light propagates through a substance, is a fundamental optical property. It can be measured using various techniques, including refractometry and interferometry.<sup>[20][21]</sup>

Apparatus:

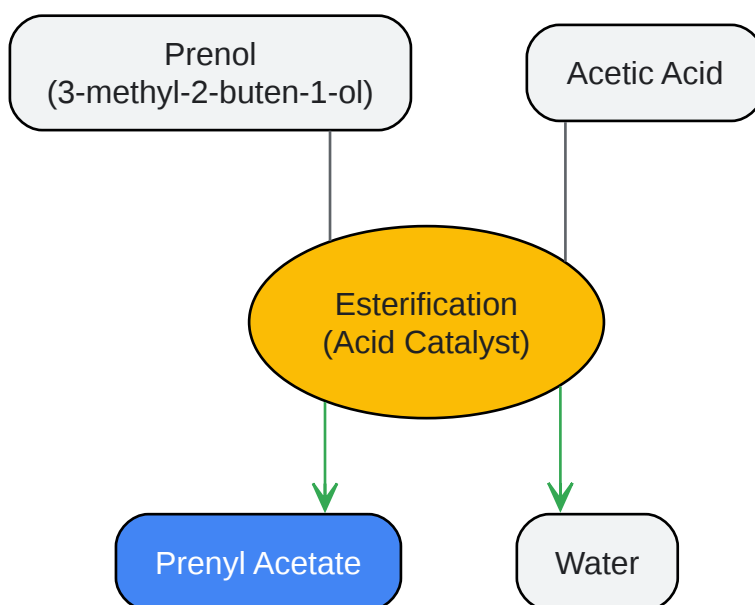
- Abbe refractometer (most common)
- Light source (typically a sodium lamp, 589 nm)
- Temperature-controlled water bath

Procedure:

- Calibration: Calibrate the Abbe refractometer using a standard sample with a known refractive index, such as distilled water.
- Sample Application: Place a few drops of **Prenyl acetate** onto the clean, dry prism surface of the refractometer.
- Temperature Control: Ensure the prisms are maintained at a constant, specified temperature (commonly 20°C) using the connected water bath, as refractive index is highly sensitive to temperature changes.
- Measurement: Close the prisms and adjust the instrument until the boundary line (the line separating the light and dark fields) is sharp and centered in the crosshairs of the eyepiece.
- Reading: Read the refractive index value directly from the instrument's calibrated scale.
- Cleaning: Thoroughly clean the prism surfaces with a suitable solvent (e.g., ethanol or isopropanol) and a soft lens tissue after the measurement.

## Synthesis Pathway Visualization

**Prenyl acetate** is synthesized via an esterification reaction. This process involves the reaction of an alcohol (prenol) with a carboxylic acid (acetic acid), typically in the presence of an acid catalyst.



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